

In-Depth Technical Guide: Biodegradability and Environmental Impact of Polyglyceryl-10 Isostearate

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Compound of Interest

Compound Name: Polyglyceryl-10 isostearate

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Abstract

Polyglyceryl-10 Isostearate is a non-ionic surfactant and emulsifier extensively utilized in the pharmaceutical, cosmetic, and food industries. Derived from natural and renewable resources, its environmental fate, particularly its biodegradability and ecotoxicity, is of significant interest. This technical guide provides a comprehensive overview of the available data on the biodegradability and environmental impact of **Polyglyceryl-10 Isostearate**. The information presented is based on a thorough review of scientific literature and regulatory assessments. While specific experimental data for **Polyglyceryl-10 Isostearate** is limited, this guide incorporates read-across data from structurally similar polyglyceryl esters to provide a robust assessment of its environmental profile.

Chemical and Physical Properties

Polyglyceryl-10 Isostearate is the ester of isostearic acid and polyglycerin-10.^{[1][2]} Its structure consists of a hydrophilic polyglycerol-10 head and a lipophilic isostearic acid tail, rendering it an effective emulsifier.

Table 1: Chemical and Physical Properties of **Polyglyceryl-10 Isostearate**

Property	Value	Reference
INCI Name	Polyglyceryl-10 Isostearate	[3]
CAS Number	133738-23-5	[4]
Molecular Formula	C48H96O22	[4]
Molecular Weight	1025.3 g/mol	[4]
Appearance	Colorless to Light Yellow Liquid	[5]
Solubility	Soluble in Oil	[5]

Biodegradability

Polyglyceryl esters are generally considered to be biodegradable.[5] The ester linkage in their structure is susceptible to hydrolysis, breaking down the molecule into polyglycerol and the corresponding fatty acid.[6] These breakdown products are then typically further metabolized by microorganisms.

Ready Biodegradability

Standardized tests, such as those outlined in the OECD Guidelines for the Testing of Chemicals, are used to assess the ready biodegradability of chemical substances. While specific OECD 301F data for **Polyglyceryl-10 Isostearate** is not readily available in the public domain, read-across data from analogous substances suggest that it is not expected to be persistent in the environment.[7] An assessment by the Australian government categorizes "1,2,3-Propanetriol, homopolymer, isooctadecanoate" (**Polyglyceryl-10 Isostearate**) as "Not Persistent (P)" based on available information for analogue substances.[7]

Inherent Biodegradability

Tests for inherent biodegradability, such as the Zahn-Wellens test (OECD 302B), provide an indication of the ultimate biodegradability of a substance under optimized conditions. While specific data for **Polyglyceryl-10 Isostearate** is not available, the structural components—polyglycerol and isostearic acid—are known to be biodegradable.

Environmental Fate and Transport

Hydrolysis

The primary degradation pathway for **Polyglyceryl-10 Isostearate** in the environment is expected to be hydrolysis of the ester bond. This process breaks the molecule into polyglycerin-10 and isostearic acid. In vitro hydrolysis studies on other polyglyceryl esters, such as polyglyceryl-3 and polyglyceryl-10 oleates, have demonstrated that the ester bond is readily cleaved.^[6]

Bioaccumulation

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from its surrounding environment. The potential for bioaccumulation is often estimated using the octanol-water partition coefficient (log Kow). A high log Kow value suggests a higher potential for bioaccumulation.

Based on an assessment of analogue substances, **Polyglyceryl-10 Isostearate** is categorized as "Not Bioaccumulative (Not B)".^[7] Studies on similar polyglyceryl fatty acid esters in mammalian species indicate that these substances are metabolized or excreted, with no evidence of the polyglyceryl moiety accumulating in body tissues.^[7]

Ecotoxicity

The environmental impact of a substance is also determined by its toxicity to aquatic organisms. Standardized tests are used to determine the concentrations at which a substance has an adverse effect on fish, aquatic invertebrates (like *Daphnia magna*), and algae.

Aquatic Toxicity

Specific ecotoxicity data for **Polyglyceryl-10 Isostearate** is limited. However, read-across information from assessments of analogous substances indicates that the most sensitive ecotoxicity endpoints are for algae.^[7]

Table 2: Summary of Aquatic Ecotoxicity Data (Read-Across from Analogue Substances)

Test Organism	Endpoint	Duration	Result	Reference
Algae	ErC50	72 hours	1 – 18.96 mg/L	^[7]

Based on this read-across data, **Polyglyceryl-10 Isostearate** is categorized as "Toxic (T)" to aquatic life.[7] It is important to note that while categorized as toxic, the predicted environmental concentration (PEC) is expected to be significantly lower than the predicted no-effect concentration (PNEC), resulting in a risk quotient (RQ) of less than 1, suggesting a low risk to the aquatic environment under normal use scenarios.[7]

Experimental Protocols

Detailed experimental protocols for the assessment of biodegradability and ecotoxicity are outlined in the OECD Guidelines for the Testing of Chemicals.

Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

This method evaluates the biodegradability of a chemical substance by measuring the oxygen consumed by microorganisms in a closed respirometer.

Caption: Workflow for OECD 301F Ready Biodegradability Test.

Fish, Acute Toxicity Test - OECD 203

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour period.

Caption: Experimental Workflow for OECD 203 Fish Acute Toxicity Test.

Daphnia sp., Acute Immobilisation Test - OECD 202

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the population (EC50) within 48 hours.

Caption: Workflow for OECD 202 *Daphnia* sp. Acute Immobilisation Test.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test - OECD 201

This test evaluates the effect of a substance on the growth of freshwater algae, determining the concentration that inhibits growth by 50% (EC50) over 72 hours.

Caption: Experimental Workflow for OECD 201 Algal Growth Inhibition Test.

Environmental Risk Assessment

The environmental risk of a substance is determined by comparing its predicted environmental concentration (PEC) with its predicted no-effect concentration (PNEC).

Caption: Logical Relationship in Environmental Risk Assessment.

An assessment by Australian authorities, using conservative assumptions (100% release to sewage treatment plants and no removal during treatment), calculated a PEC for **Polyglyceryl-10 isostearate** in rivers to be 0.54 µg/L.^[7] Using a conservative PNEC derived from the most sensitive algal toxicity data (1 mg/L) and an assessment factor of 1000, the resulting risk quotient (PEC/PNEC) is less than 1, indicating that the substance is not expected to pose a significant risk to the environment.^[7]

Conclusion

Polyglyceryl-10 Isostearate, derived from renewable resources, is considered to have a favorable environmental profile. Based on its chemical structure and read-across data from similar polyglyceryl esters, it is expected to be biodegradable and not persistent in the environment. The primary degradation pathway is hydrolysis, followed by microbial degradation of its constituents. It is not expected to bioaccumulate. While categorized as toxic to aquatic organisms, particularly algae, a conservative environmental risk assessment suggests a low risk under current usage patterns. Further studies providing specific quantitative data on the biodegradability and ecotoxicity of **Polyglyceryl-10 Isostearate** would be beneficial to refine this assessment.

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References

- 1. Polyglyceryl-10 Isostearate - CAS 133738-23-5 - For Research [benchchem.com]

- 2. ewg.org [ewg.org]
- 3. ulprospector.com [ulprospector.com]
- 4. Page loading... [wap.guidechem.com]
- 5. gwbiotek.com [gwbiotek.com]
- 6. cir-safety.org [cir-safety.org]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
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